

# Application Note: Quantitative Analysis of 2-Fluoro-6-nitrophenol in Pharmaceutical Applications

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## Compound of Interest

Compound Name: 2-Fluoro-6-nitrophenol

Cat. No.: B128858

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## Introduction

**2-Fluoro-6-nitrophenol** is a key chemical intermediate in the synthesis of various pharmaceuticals and agrochemicals.<sup>[1]</sup> Its chemical structure, featuring both a fluorine atom and a nitro group on a phenol backbone, imparts unique reactivity and biological activity.<sup>[1]</sup> As a critical starting material or a potential process-related impurity, the precise quantification of **2-Fluoro-6-nitrophenol** is paramount to ensure the quality, safety, and efficacy of final drug products. This application note provides detailed protocols for the quantitative analysis of **2-Fluoro-6-nitrophenol** using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS), designed for researchers, scientists, and drug development professionals.

## Physicochemical Properties of 2-Fluoro-6-nitrophenol

A thorough understanding of the analyte's properties is fundamental to developing a robust analytical method.

Property	Value	Reference
CAS Number	1526-17-6	[2]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> FNO <sub>3</sub>	[2]
Molecular Weight	157.10 g/mol	[2]
Appearance	Light yellow to orange crystalline powder	[1]
Melting Point	90 - 95 °C	[1]
Solubility	Sparingly soluble in water	[3]

## Method Selection: Rationale and Strategy

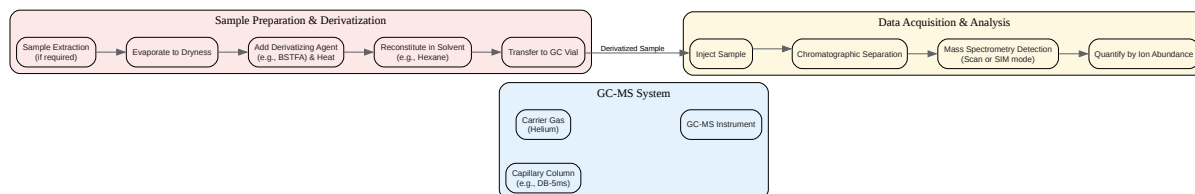
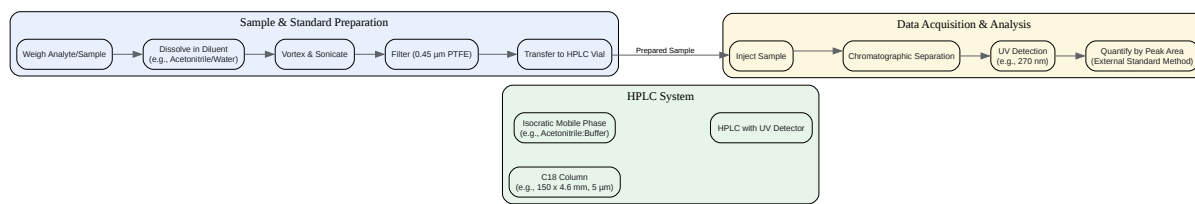
The choice of analytical technique is dictated by the specific requirements of the analysis, including sensitivity, selectivity, and the nature of the sample matrix. For the quantification of **2-Fluoro-6-nitrophenol**, both HPLC-UV and GC-MS offer distinct advantages.

- HPLC-UV is a versatile and widely accessible technique suitable for the routine quality control of **2-Fluoro-6-nitrophenol** as a raw material or in process samples. Its phenolic structure contains a chromophore, making it amenable to UV detection.
- GC-MS provides higher specificity and sensitivity, making it ideal for the trace-level detection of **2-Fluoro-6-nitrophenol** as a potential impurity. Due to the polarity of the phenolic hydroxyl group, derivatization is often employed to improve its volatility and chromatographic performance.[4]

## High-Performance Liquid Chromatography with UV Detection (HPLC-UV) Method

This method is designed for the accurate quantification of **2-Fluoro-6-nitrophenol** in bulk material or as a major component in a reaction mixture. The principles are based on the separation of nitrophenol isomers using reversed-phase chromatography.[5][6]

## Experimental Workflow: HPLC-UV Analysis



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- To cite this document: BenchChem. [Application Note: Quantitative Analysis of 2-Fluoro-6-nitrophenol in Pharmaceutical Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128858#analytical-methods-for-the-quantification-of-2-fluoro-6-nitrophenol]

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